

# Allyl Tribromoacetate: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: *Allyl tribromoacetate*

Cat. No.: *B15486424*

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October 26, 2025

## Abstract

**Allyl tribromoacetate** is a halogenated ester of interest in organic synthesis and pharmaceutical development. Due to the limited availability of specific stability data for this compound, this guide provides a comprehensive overview of its anticipated stability profile and recommended storage conditions. The information presented is extrapolated from data on analogous halogenated allyl esters and established principles of chemical stability. This document aims to equip researchers, scientists, and drug development professionals with the necessary knowledge for the safe handling, storage, and utilization of **allyl tribromoacetate** to ensure its integrity throughout its lifecycle.

## Chemical and Physical Properties

While specific, experimentally determined properties for **allyl tribromoacetate** are not readily available in public literature, its basic properties can be calculated.

Property	Value	Source
IUPAC Name	prop-2-enyl 2,2,2-tribromoacetate	Inferred
Molecular Formula	C <sub>5</sub> H <sub>5</sub> Br <sub>3</sub> O <sub>2</sub>	Inferred
Molecular Weight	336.8 g/mol	Inferred
Appearance	Likely a liquid at room temperature	Inferred from similar compounds
Boiling Point	Expected to be high due to molecular weight and polarity	Inferred
Solubility	Likely soluble in organic solvents and insoluble in water	Inferred from similar compounds

## Stability Profile

The stability of **allyl tribromoacetate** is influenced by several factors, including temperature, light, moisture, and pH. The presence of both an allyl group and a tribromoacetyl group suggests susceptibility to specific degradation pathways.

## Thermal Stability

Halogenated esters can undergo thermal decomposition. While specific data for **allyl tribromoacetate** is unavailable, studies on other aliphatic polyesters show degradation can begin around 275°C[1]. The tribromoacetyl group may influence this temperature. At elevated temperatures, decomposition is likely to proceed via radical mechanisms or elimination reactions.

## Hydrolytic Stability

Esters are susceptible to hydrolysis, a reaction that is catalyzed by both acid and base. The rate of hydrolysis is dependent on pH and temperature. For poly(lactide-co-glycolide) (PLGA), another type of ester, the presence of water and acidic end groups significantly accelerates degradation, especially at elevated temperatures[2]. Given the electron-withdrawing nature of

the three bromine atoms, the carbonyl carbon of **allyl tribromoacetate** is expected to be highly electrophilic, making it particularly susceptible to nucleophilic attack by water.

## Photostability

Many organic molecules are sensitive to light, which can provide the energy to initiate degradation reactions. Halogenated compounds, in particular, can be susceptible to photolytic cleavage of the carbon-halogen bond. It is prudent to assume that **allyl tribromoacetate** is light-sensitive and should be protected from light to prevent potential degradation.

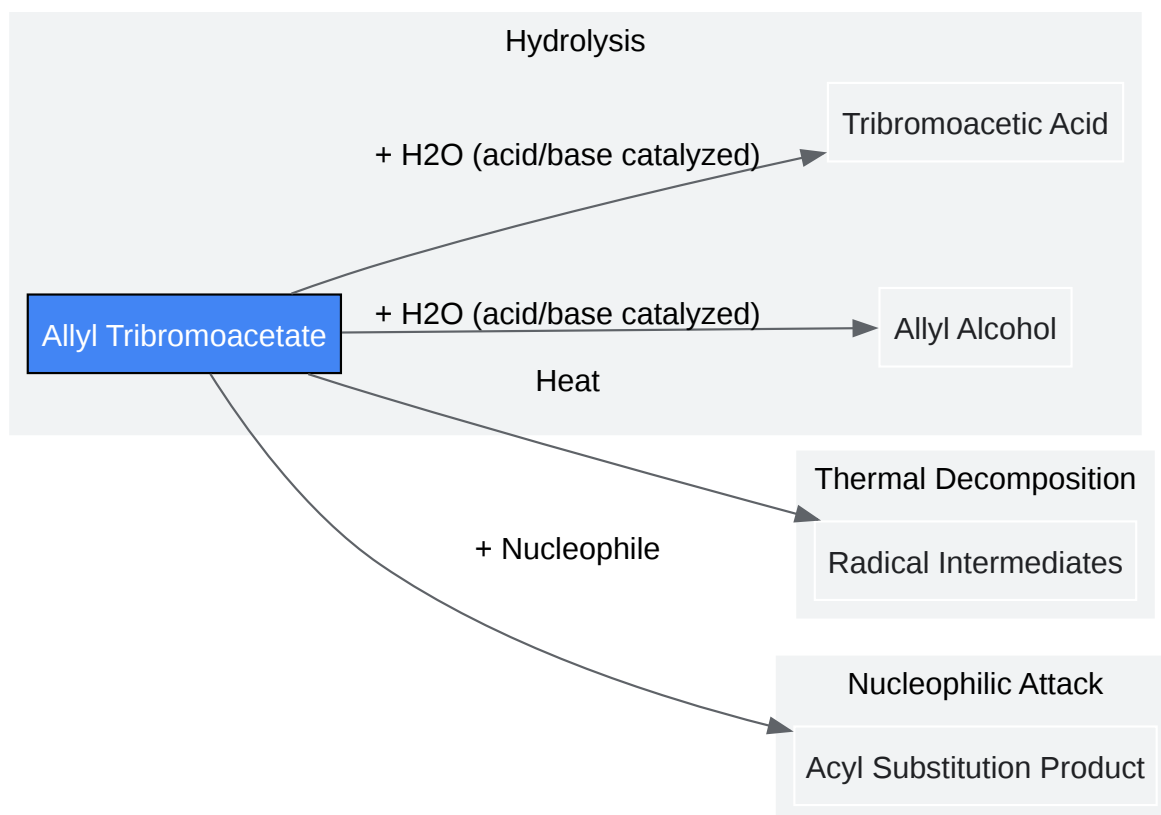
## Recommended Storage Conditions

Based on the stability profile of analogous compounds and general best practices for handling halogenated esters, the following storage conditions are recommended for **allyl tribromoacetate** to ensure its long-term integrity.

Parameter	Recommendation	Rationale
Temperature	Store in a cool, dry place. Refrigeration (2-8 °C) is recommended for long-term storage.	To minimize thermal decomposition and slow down potential hydrolytic degradation.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	To prevent oxidation and reaction with atmospheric moisture.
Container	Use a tightly sealed, amber glass container.	To protect from light and prevent ingress of moisture and air. Glass is generally inert to organic compounds.
Incompatibilities	Avoid contact with strong acids, strong bases, oxidizing agents, and reducing agents.	To prevent catalytic hydrolysis, oxidation, or other chemical reactions.

## Potential Decomposition Pathways

The structure of **allyl tribromoacetate** suggests several potential pathways for its decomposition. Understanding these can aid in the development of analytical methods to assess its purity and stability.



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## References

- 1. apps.dtic.mil [apps.dtic.mil]
- 2. Investigation of the Thermal Stability and Hydrolytic Degradation Kinetics of Poly(Lactide-co-Glycolide) Melts - PubMed [pubmed.ncbi.nlm.nih.gov]
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